

Introduction: The Significance of L-Threoninol as a Chiral Building Block

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	L-Threoninol
CAS No.:	108102-49-4
Cat. No.:	B7801983

[Get Quote](#)

L-Threoninol, systematically known as (2R,3R)-2-aminobutane-1,3-diol, is a chiral amino alcohol derived from the essential amino acid L-threonine.[1] Its structural relationship to a naturally occurring amino acid provides a readily available source of stereochemically defined carbons, making it an invaluable chiral building block in synthetic chemistry.[2][3] The presence of two adjacent stereocenters and versatile amino and hydroxyl functional groups allows for its application in a wide array of chemical transformations.[3] For researchers and professionals in drug development and materials science, a thorough understanding of **L-Threoninol's** physical, chemical, and spectroscopic properties is paramount for its effective use in the synthesis of complex, biologically active molecules, chiral ligands, and pharmaceuticals.[2][3] [4] This guide offers a comprehensive overview of these core properties, grounded in established experimental data, to support its application in advanced scientific research.

Core Physicochemical Properties

The utility of **L-Threoninol** in a laboratory or industrial setting is dictated by its fundamental physical and chemical characteristics. These properties influence everything from solvent selection and reaction conditions to purification strategies and storage requirements.

Summary of Physical Data

The following table consolidates the key quantitative physical properties of **L-Threoninol** for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₁ NO ₂	[1][4][5][6]
Molecular Weight	105.14 g/mol	[1][5][6][7]
CAS Number	3228-51-1	[1][4][5][7]
Appearance	Colorless or white crystalline solid; may appear as a light yellow oil	[1][7][8]
Melting Point	49-54 °C	[1][8][9][10]
Boiling Point	~120 °C (at reduced pressure)	[1][8][9][10]
Density	~1.118 g/cm ³ (Predicted)	[1][8]
Water Solubility	Soluble	[1][8]
Organic Solubility	Soluble in alcohol solvents like ethanol.	[1]
Specific Optical Rotation	[α] ²⁰ / _D : -4.2° (c=1 in H ₂ O)	[7]
[α]: +6.5° (c=1 in EtOH)	[1][8][10]	
pKa	12.61 (Predicted)	[8]
XLogP3-AA	-1.6	[5]
Topological Polar Surface Area	66.5 Å ²	[5]

Detailed Property Analysis

- **Stereochemistry and Optical Activity:** **L-Threoninol** possesses two chiral centers at the C2 and C3 positions, with an (2R,3R) absolute configuration.[5] This chirality is the source of its optical activity, the ability to rotate the plane of polarized light.[11] The specific rotation value

is highly dependent on the solvent used, as evidenced by the negative rotation in water (-4.2°) and a positive rotation in ethanol (+6.5°).[1][8] This phenomenon, where the solvent influences the magnitude and even the sign of optical rotation, is critical for polarimetric analysis and underscores the importance of precise reporting of measurement conditions. [12]

- **Solubility Profile:** **L-Threoninol** is soluble in water and other polar protic solvents like ethanol.[1][8] This solubility is attributed to its three hydrogen bond donor groups (two hydroxyls, one amine) and three hydrogen bond acceptor groups (two hydroxyls, one amine), which readily interact with polar solvent molecules.[5] Its hydrophilic nature (XLogP3-AA of -1.6) is a key consideration for its use in aqueous reaction media or during workup procedures involving solvent extraction.[5]
- **Thermal Properties:** With a relatively low melting point of 49-54 °C, **L-Threoninol** is a solid at standard room temperature but can be easily melted for handling or use in solvent-free reactions.[1] Its boiling point is reported at reduced pressure, indicating that it is susceptible to decomposition at higher temperatures under atmospheric pressure.[1][9] Therefore, purification by distillation must be performed under vacuum.

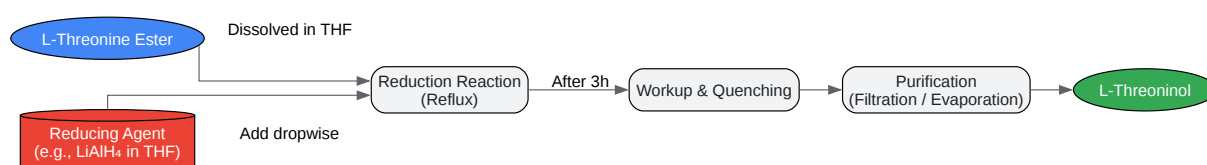
Spectroscopic Characterization

Spectroscopic data is essential for the unambiguous identification and purity assessment of **L-Threoninol**.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ¹H NMR (300MHz, CDCl₃): δ 3.51 (dq, J=6.9, 5.9Hz, 1H, H2); [3.35 (AB of ABX, J=6.4, 5.2 Hz, 1H, H4); 3.20 (AB of ABX, J=6.4, 5.2Hz, 1H, H4')]; 2.36 (m, 1H, H3); 1.00 (d, J=6.9Hz, 3H, H1).[6]
 - ¹³C NMR (75MHz, CDCl₃): δ 66.7 (C2); 63.6 (C4); 58.3 (C3); 20.3 (C1).[6]
- **Mass Spectrometry (MS):**
 - **High-Resolution Fast Atom Bombardment (HR-FAB MS):** For C₄H₁₁NO₂ ([M+H]⁺), the expected mass is 105.0790, with an experimental found value of 105.0801.[6] This high-resolution data confirms the elemental composition of the molecule.

Synthesis and Experimental Protocols

L-Threoninol is most commonly synthesized via the reduction of its parent amino acid, L-threonine, or its corresponding esters.[1][2] This approach leverages the readily available and enantiomerically pure starting material from the chiral pool. The choice of reducing agent is critical; powerful hydride donors like lithium aluminum hydride (LAH) or sodium borohydride in combination with iodine are effective.[2][6]



[Click to download full resolution via product page](#)

Fig 1: General workflow for the synthesis of L-Threoninol.

Protocol: Reduction of L-Threonine Ethyl Ester with LiAlH₄

This protocol is adapted from a documented synthetic procedure and represents a robust method for producing **L-Threoninol** in high yield.[6]

Objective: To synthesize (2R,3R)-2-aminobutane-1,3-diol (**L-Threoninol**) from L-threonine ethyl ester.

Materials:

- L-threonine ethyl ester (23 mmol)
- Lithium aluminum hydride (LAH) (94 mmol)
- Anhydrous Tetrahydrofuran (THF) (250 mL)

- 0.1N Hydrochloric acid (HCl)
- Standard reflux apparatus, dropping funnel, and magnetic stirrer
- Ice bath

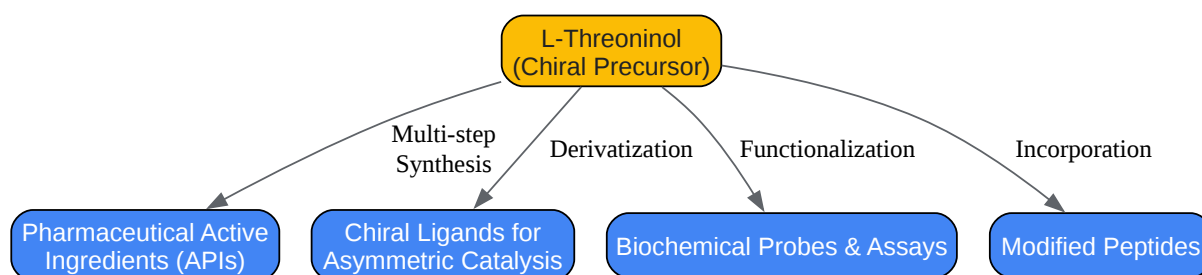
Procedure:

- **Setup:** In a dry three-neck round-bottom flask equipped with a condenser and a dropping funnel, suspend lithium aluminum hydride (3.56g, 94 mmol) in 200 mL of anhydrous THF under an inert atmosphere.
- **Addition of Ester:** Dissolve L-threonine ethyl ester (3.45g, 23 mmol) in 50 mL of anhydrous THF. Add this solution dropwise to the stirring LAH suspension over a period of 1.5 hours. **Causality Note:** Slow, dropwise addition is crucial to control the highly exothermic reaction between the ester and the powerful reducing agent, LAH.
- **Reaction:** Once the addition is complete, heat the reaction mixture to reflux and maintain for 3 hours. **Causality Note:** Refluxing provides the necessary thermal energy to ensure the complete reduction of the ester functional group to the primary alcohol.
- **Quenching:** After 3 hours, cool the reaction mixture in an ice bath. Carefully and slowly quench the excess LAH by the dropwise addition of 0.1N HCl until gas evolution ceases. **Trustworthiness Note:** This step is critical for safety, as it deactivates the highly reactive excess LAH. An ice bath must be used to manage the heat generated during quenching.
- **Isolation:** The quenching process results in the precipitation of lithium and aluminum salts. Remove these salts by filtration through a pad of Celite.
- **Purification:** Concentrate the filtrate by vacuum rotary evaporation to yield the crude **L-Threoninol** product. The reported yield for this method is approximately 97%.^[6] Further purification can be achieved via chromatography if necessary.

Applications in Drug Development and Chiral Synthesis

The physical properties of **L-Threoninol** directly enable its primary role as a versatile chiral intermediate.

- **Chiral Building Block:** Its defined stereochemistry is transferred to new, more complex molecules, making it a valuable starting material for the synthesis of pharmaceuticals and other biologically active compounds.[2][4]
- **Peptide Synthesis:** It can be incorporated into peptide structures or used as a chiral auxiliary in solution-phase peptide synthesis.[7]
- **Ligand Synthesis:** The amino and hydroxyl groups can be derivatized to form bisoxazoline ligands and other chiral ligands used in asymmetric metal catalysis.[2][13]



[Click to download full resolution via product page](#)

*Fig 2: Role of **L-Threoninol** as a central precursor in synthesis.*

Safety, Handling, and Storage

Proper handling and storage are essential for maintaining the integrity of **L-Threoninol** and ensuring laboratory safety.

- **Hazard Identification:** According to the Globally Harmonized System (GHS), **L-Threoninol** is classified as causing skin irritation (H315) and serious eye irritation (H319).[5][8]
- **Handling Procedures:** Use personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, to avoid contact with skin and eyes.[14][15] Ensure adequate ventilation or work within a fume hood to avoid inhaling any dust or aerosols.[14]

- Storage Conditions: **L-Threoninol** should be stored in a tightly closed container in a cool, dry, and well-ventilated place.[14] Some suppliers recommend storage at room temperature, while others suggest refrigerated conditions (0-8°C) or even frozen (-20°C) for long-term stability.[4][8][9]

Conclusion

L-Threoninol is a foundational chiral molecule whose value is derived directly from its distinct physical and chemical properties. Its well-defined stereochemistry, functional group versatility, and predictable solubility make it a reliable and indispensable tool for chemists. From the synthesis of novel therapeutics to the development of advanced catalytic systems, a comprehensive understanding of this compound, as detailed in this guide, is the first step toward unlocking its full synthetic potential.

References

- National Center for Biotechnology Information. (n.d.). Threoninol. PubChem. Retrieved from [\[Link\]](#)
- ChemBK. (2024). **L-Threoninol**. Retrieved from [\[Link\]](#)
- Taylor & Francis Online. (2003). Preparation of **I-Threoninol** and Its Bisoxazoline Derivative. *Synthetic Communications*, 33(4). Retrieved from [\[Link\]](#)
- Taylor & Francis Online. (2006). Full article: Preparation of **I-Threoninol** and Its Bisoxazoline Derivative. Retrieved from [\[Link\]](#)
- Aapptec Peptides. (n.d.). **L-Threoninol** [3228-51-1]. Retrieved from [\[Link\]](#)
- Patsnap. (n.d.). Synthesis method of Fmoc-O-tert-butyl-**L-threoninol**. Eureka. Retrieved from [\[Link\]](#)
- Stenutz. (n.d.). **L-threoninol**. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN106631900A - Synthesis method of Fmoc-O-tert-butyl-**L-threoninol**.

- National Center for Biotechnology Information. (n.d.). Fmoc-Threoninol. PubChem. Retrieved from [\[Link\]](#)
- Loba Chemie. (n.d.). L-THREONINE FOR BIOCHEMISTRY - Safety Data Sheet. Retrieved from [\[Link\]](#)
- Aapptec. (n.d.). MSDS - Safety Data Sheet. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). L-Threonine. PubChem. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). L-Threonine, ion(1-). PubChem. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Threonyl-threonine. PubChem. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Solubility curve of L-threonine. Retrieved from [\[Link\]](#)
- ChemBK. (n.d.). L-Threonine, USP Grade. Retrieved from [\[Link\]](#)
- PubMed. (2007). Specific anion effects on the optical rotation of alpha-amino acids. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Optical rotation. Retrieved from [\[Link\]](#)
- Agricultural and Biological Chemistry. (n.d.). The Influence of Measurement Parameters on the Specific Rotation of Amino Acids. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chembk.com](https://chembk.com) [chembk.com]

- [2. tandfonline.com \[tandfonline.com\]](#)
- [3. chemimpex.com \[chemimpex.com\]](#)
- [4. chemimpex.com \[chemimpex.com\]](#)
- [5. Threoninol | C4H11NO2 | CID 2033049 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. L-Threoninol synthesis - chemicalbook \[chemicalbook.com\]](#)
- [7. 97%, for peptide synthesis | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [8. L-Threoninol | 3228-51-1 \[chemicalbook.com\]](#)
- [9. L-THREONINOL CAS#: 515-93-5 \[amp.chemicalbook.com\]](#)
- [10. 3228-51-1 CAS MSDS \(L-Threoninol\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [11. Optical rotation - Wikipedia \[en.wikipedia.org\]](#)
- [12. Specific anion effects on the optical rotation of alpha-amino acids - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. tandfonline.com \[tandfonline.com\]](#)
- [14. chemicalbook.com \[chemicalbook.com\]](#)
- [15. peptide.com \[peptide.com\]](#)
- To cite this document: BenchChem. [Introduction: The Significance of L-Threoninol as a Chiral Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7801983/docs#introduction-the-significance-of-l-threoninol-as-a-chiral-building-block\]](https://www.benchchem.com/product/b7801983/docs#introduction-the-significance-of-l-threoninol-as-a-chiral-building-block)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)